

Application Notes: Piperidine Hydrobromide as a Reagent in Condensation Reactions

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Compound of Interest

Compound Name: *piperidine hydrobromide*

CAS No.: 14066-85-4

Cat. No.: B1360383

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Introduction

Piperidine and its salts, such as **piperidine hydrobromide**, are versatile and effective basic catalysts for a variety of condensation reactions in organic synthesis. These reactions are fundamental for forming carbon-carbon bonds, enabling the construction of complex molecular scaffolds. Piperidine, a secondary amine, functions as a nucleophilic catalyst or a base to generate key reactive intermediates like enolates and iminium ions.^{[1][2]} **Piperidine hydrobromide** serves as a stable, solid precursor that can generate piperidine in situ. These catalysts are particularly prominent in Knoevenagel and Claisen-Schmidt condensations, which are pivotal in the synthesis of pharmaceutically important compounds like coumarins and chalcones.^{[3][4]}

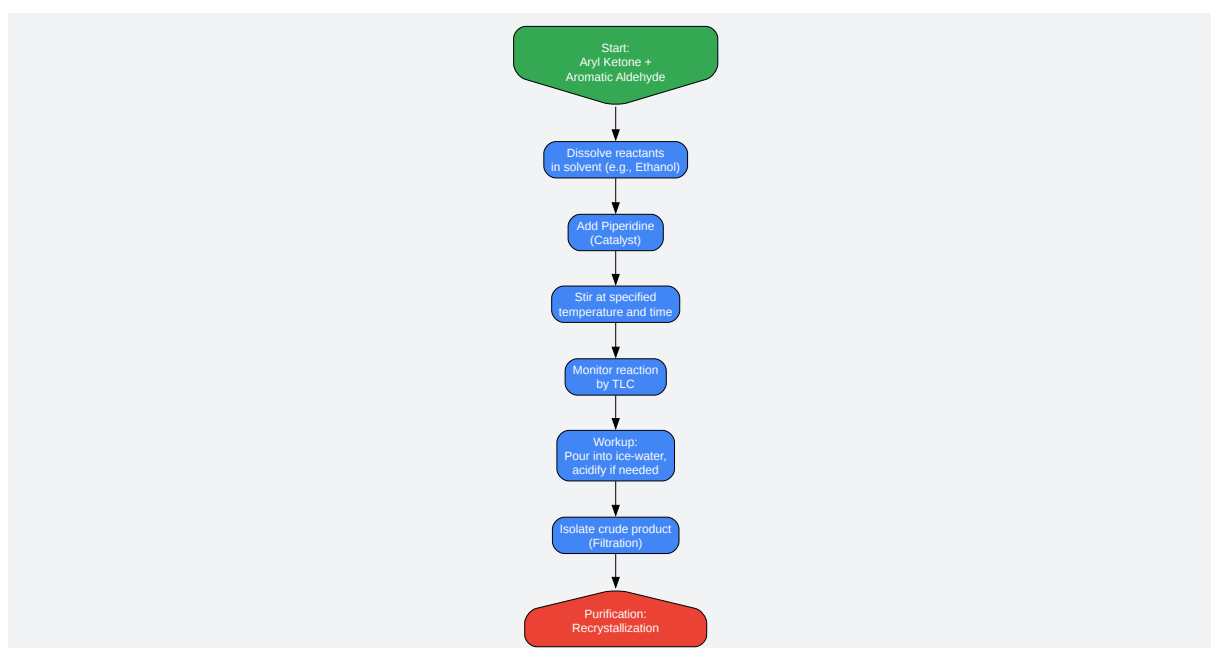
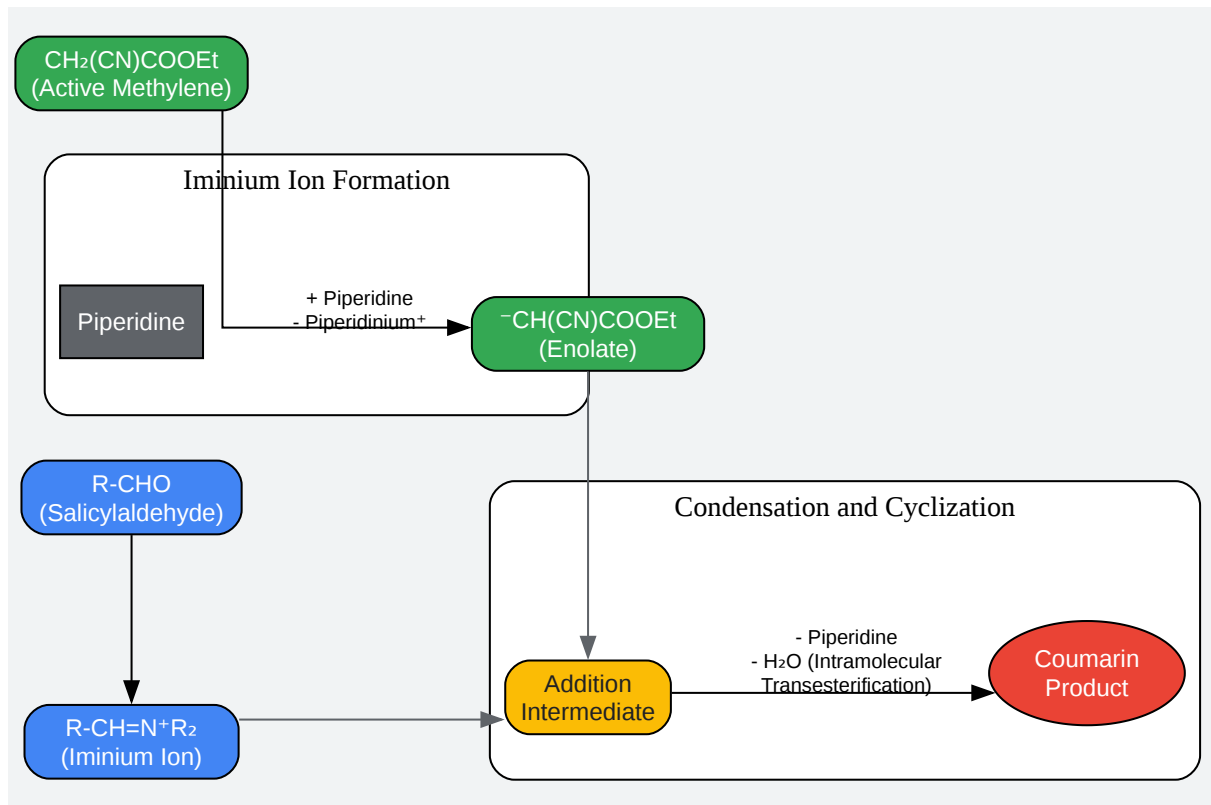
Application 1: Knoevenagel Condensation for Coumarin Synthesis

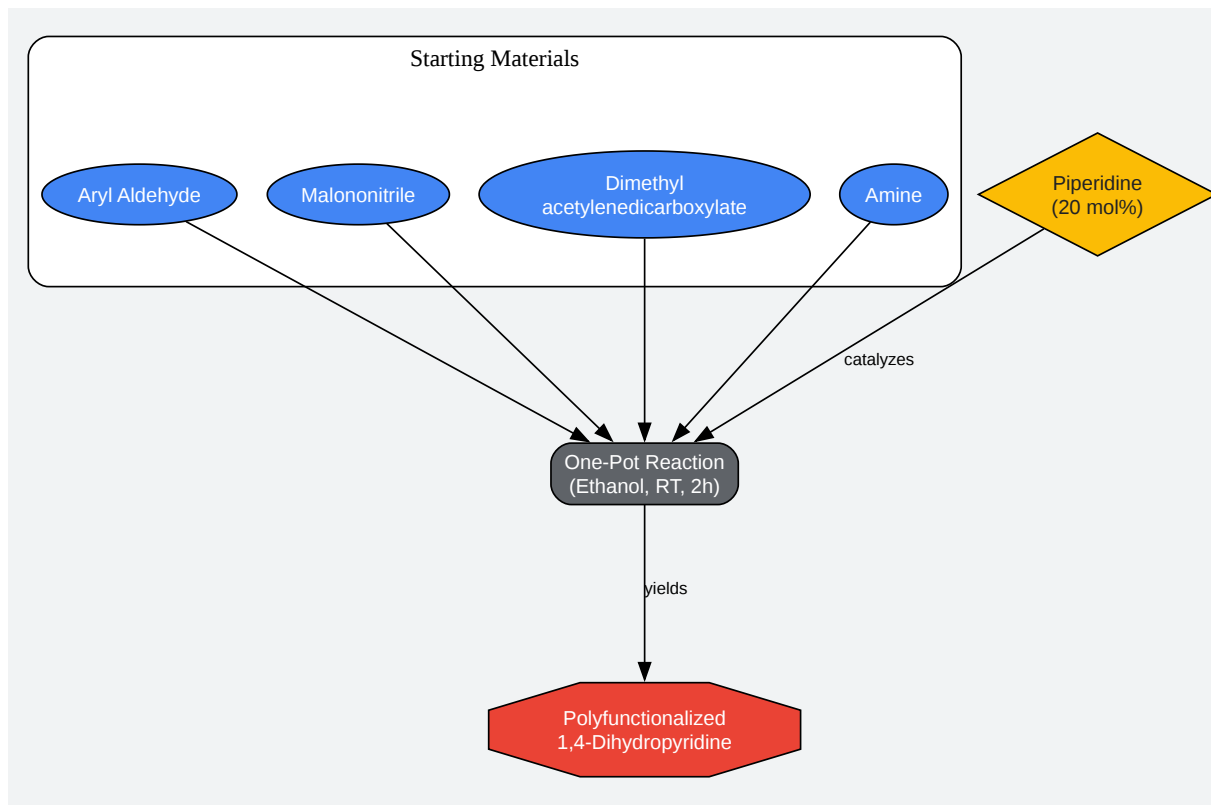
The Knoevenagel condensation is a powerful method for synthesizing coumarins and their derivatives. The reaction typically involves the condensation of a salicylaldehyde derivative with

a compound containing an active methylene group, such as malonic esters or ethyl acetoacetate, catalyzed by a weak base like piperidine.[5][6]

Reaction Mechanism

The catalytic cycle of piperidine in the Knoevenagel condensation involves two key pathways. First, piperidine reacts with the aldehyde to form a highly electrophilic iminium ion. Second, it acts as a base to deprotonate the active methylene compound, generating a nucleophilic enolate. The subsequent reaction between the iminium ion and the enolate, followed by elimination and cyclization, affords the final product.[7][8]





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